

Chemical Profile and Research Significance

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Compound Focus: Quercetin Dihydrate

CAS No.: 6151-25-3

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Quercetin dihydrate is the crystalline form of quercetin containing two water molecules per quercetin molecule ($C_{15}H_{10}O_7 \cdot 2H_2O$) [1]. It is the **primary form sold on the market** and used as a raw material in research [1]. However, this hydrate form is a major obstacle for advanced drug delivery systems.

The core challenge is its **very low water solubility**, which leads to poor bioavailability and limits its therapeutic applications [2] [1] [3]. For researchers, the key is to manage the hydrate form during processing, as the presence of water can be detrimental to the stability and performance of final formulations like amorphous solid dispersions (ASDs) [1].

Comparative Analysis: Quercetin Forms

The table below summarizes the key characteristics of different quercetin forms that are relevant for pharmaceutical development.

Property	Quercetin Dihydrate (QUE-DH)	Anhydrous Quercetin (QUE-AH)	Amorphous Quercetin (QUE-AM)
Chemical Structure	$C_{15}H_{10}O_7 \cdot 2H_2O$ [1]	$C_{15}H_{10}O_7$ [1]	$C_{15}H_{10}O_7$ (non-crystalline)
Crystalline Nature	Crystalline [1]	Crystalline (metastable)	Non-crystalline [1]

Property	Quercetin Dihydrate (QUE-DH)	Anhydrous Quercetin (QUE-AH) polymorph) [1]	Amorphous Quercetin (QUE-AM)
Stability & Hygroscopicity	Loses water at ~100°C; stable at high temperature in air [1]	Reformed from QUE-AM; hygroscopic [1]	Less stable; absorbs water, reverting to QUE-AH [1]
Suitability for ASDs	Not suitable (water content undesirable) [1]	Preferred starting material [1]	Directly used to form ASDs [1]

Research Frontiers and Formulation Strategies

Current research focuses on overcoming the inherent limitations of **quercetin dihydrate**. Two promising approaches are physical mixtures with polymers and nanotechnology-based delivery systems.

Enhanced Solubility via Polymer Physical Mixtures

A 2025 study found that **physical mixtures (PMs) of anhydrous quercetin (QUE-AH) with polymers can achieve better solubility than amorphous solid dispersions (ASDs)** [1]. ASDs often face "gel-like phase separation" during dissolution, hindering drug release.

- **Experimental Workflow:** The research prepared QUE-AH by dehydrating QUE-DH at 100°C. ASDs and PMs (50% QUE content) with polymers PVP K30 and Soluplus were made via ball milling and vortex mixing, respectively. Dissolution testing in deionized water at 37°C used UV-Vis spectroscopy to quantify quercetin concentration [1].
- **Key Finding:** The PMs of QUE-AH and polymer avoided gel formation, leading to a higher dissolution rate and extent than corresponding ASDs [1]. Combining a metastable polymorph with a polymer is a viable strategy for molecules whose ASDs encounter similar dissolution issues.

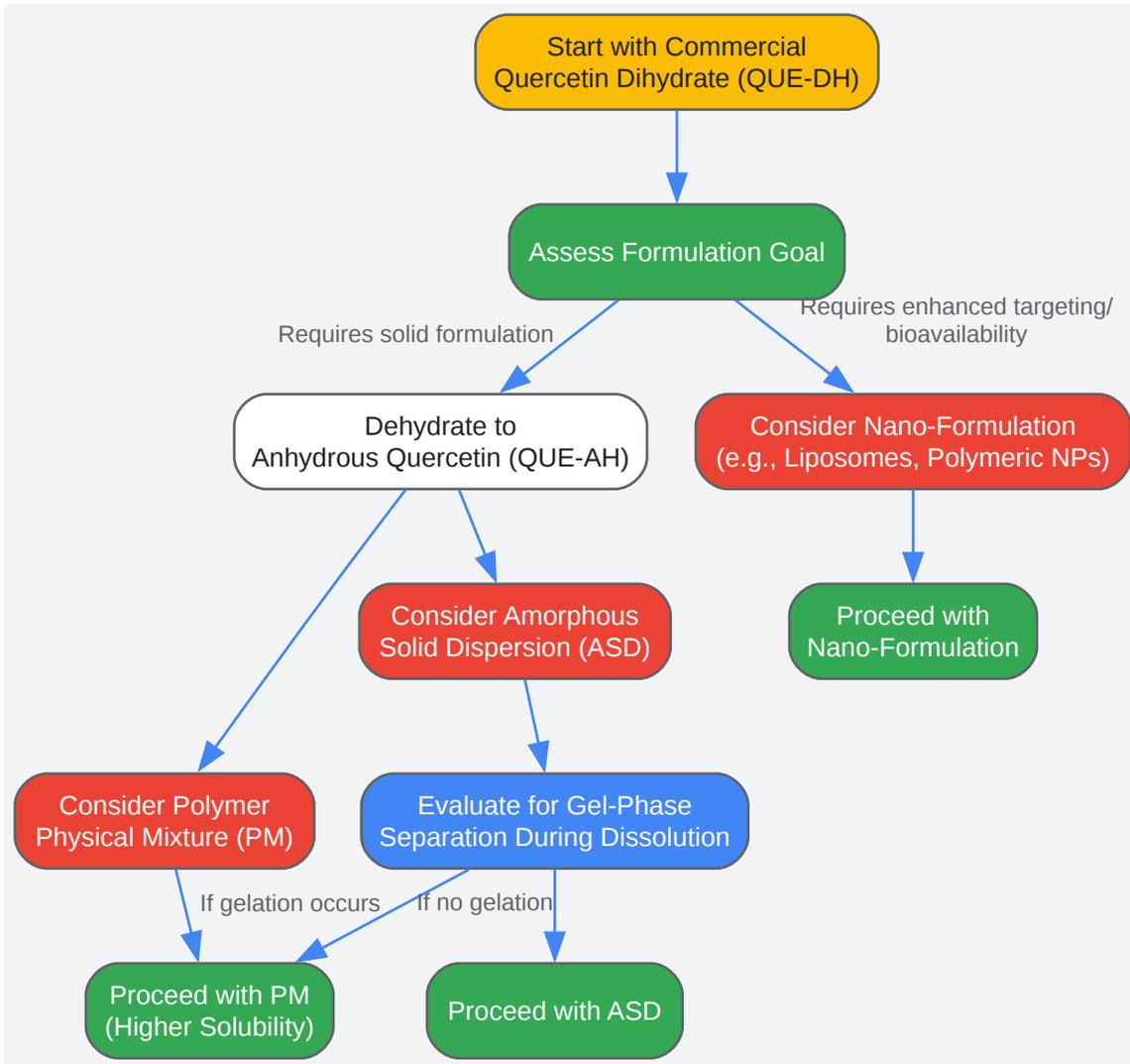
Nano-Formulations for Targeted Delivery

Nanotechnology offers a transformative solution by using lipid-based, polymeric, or inorganic nanoparticles to improve quercetin's solubility, stability, and targeted delivery [2].

- **Synthesis Techniques:** Methods include **chemical conjugation, self-assembly, and physical encapsulation** to optimize drug loading and enable controlled release [2].
- **Applications:** Preclinical studies demonstrate the efficacy of these nano-quercetin formulations in **cancer therapy, managing inflammatory disorders, and tissue regeneration** due to improved pharmacokinetics [2].
- **Analysis Workflow:** Research in this area typically involves 1) Formulation of the nanocarrier; 2) Characterization (size, drug loading); 3) *In-vitro* testing (release profile, cell studies); 4) *In-vivo* testing (pharmacokinetics, efficacy) [2].

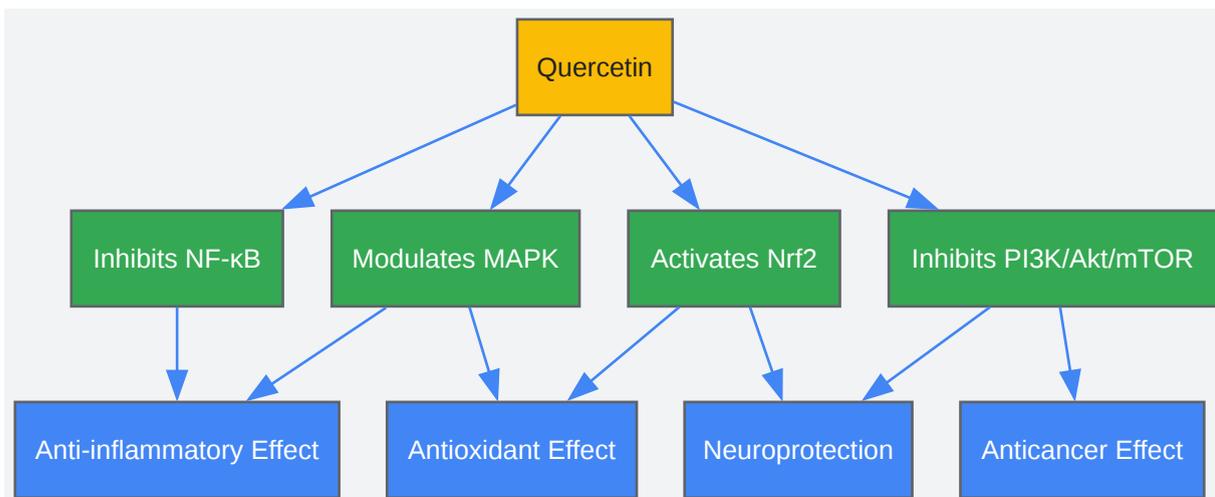
Research Workflow and Pathway Mapping

For researchers developing quercetin-based therapies, the decision flow and mechanism understanding are crucial. The diagram below outlines a structured approach to formulation strategy, while the signaling pathway map summarizes its complex biological mechanisms.



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Formulation strategy workflow for **quercetin dihydrate**, highlighting paths to overcome solubility limits.



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Quercetin modulates multiple cellular signaling pathways to exert diverse therapeutic effects.

Future Research Directions

Despite promising advancements, several challenges require further investigation [2] [4]. Key areas include:

- **Comprehensive Biocompatibility:** Long-term toxicity profiles and detailed biocompatibility studies of new formulations are needed [2].
- **Scalable Manufacturing:** Developing cost-effective, scalable, and reproducible Good Manufacturing Practice (GMP)-compliant processes for nano-formulations is crucial for clinical translation [2].
- **Clinical Validation:** More robust clinical trials are necessary to establish optimized dosing regimens and confirm efficacy in humans [4].

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